

N-(2-bromophenyl)-3-phenylprop-2-enamide: Technical Profile and Comparative Analysis

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Compound of Interest

Compound Name: *N*-(2-bromophenyl)-3-phenylprop-2-enamide

CAS No.: 71910-51-5

Cat. No.: B1269319

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Executive Summary

N-(2-bromophenyl)-3-phenylprop-2-enamide (also known as 2'-bromocinnamanilide) is a lipophilic small molecule belonging to the cinnamanilide class. Structurally, it consists of a cinnamoyl moiety linked to a 2-bromoaniline group. This scaffold is a privileged structure in medicinal chemistry, widely investigated for its antimicrobial (specifically antimycobacterial) and anticancer properties.

Unlike standard-of-care agents that often target a single pathway, 2'-bromocinnamanilide and its derivatives exhibit polypharmacology, acting as:

- **Tubulin Polymerization Inhibitors:** Disrupting microtubule dynamics in cancer cells.
- **Transglutaminase 2 (TG2) Inhibitors:** Blocking protein cross-linking involved in fibrosis and cancer metastasis.
- **Antimicrobial Agents:** Disrupting bacterial cell membranes and inhibiting specific enzymes like *Mycobacterium tuberculosis* enoyl-ACP reductase (InhA).

This guide compares **N-(2-bromophenyl)-3-phenylprop-2-enamide** with industry standards Combretastatin A-4 (anticancer), Ciprofloxacin (antimicrobial), and Cystamine (TG2 inhibition).

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Property	Specification
IUPAC Name	(2E)-N-(2-bromophenyl)-3-phenylprop-2-enamide
Common Name	2'-Bromocinnamanilide
CAS Number	71910-51-5
Molecular Formula	C ₁₅ H ₁₂ BrNO
Molecular Weight	302.17 g/mol
LogP (Predicted)	~4.2 (High Lipophilicity)
H-Bond Donors/Acceptors	1 / 1
Rotatable Bonds	3

Mechanism of Action

The biological activity of **N-(2-bromophenyl)-3-phenylprop-2-enamide** is driven by the Michael acceptor reactivity of its

-unsaturated carbonyl group and the lipophilic bromine substituent.

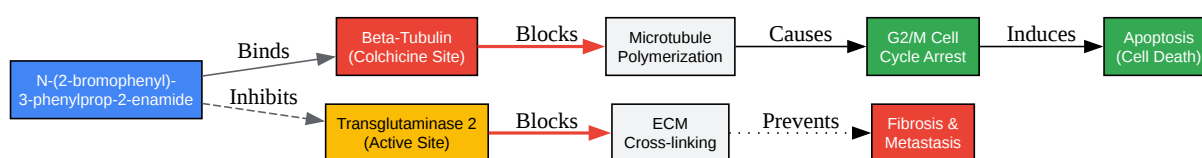
Primary Pathway: Tubulin Inhibition & Apoptosis

Similar to Combretastatin A-4, this compound binds to the colchicine-binding site of

-tubulin. The steric bulk of the 2-bromo group locks the molecule in a conformation that effectively wedges into the tubulin dimer, preventing polymerization into microtubules. This leads to cell cycle arrest at the G2/M phase and subsequent apoptosis.

Secondary Pathway: Transglutaminase 2 (TG2) Inhibition

The cinnamoyl moiety acts as a competitive amine substrate for TG2. By occupying the active site, it prevents the cross-linking of extracellular matrix proteins, a process critical for fibrosis and cancer cell invasion.



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Figure 1: Dual mechanism of action targeting tubulin dynamics and tissue fibrosis pathways.

Comparative Performance Analysis

Anticancer Activity vs. Known Inhibitors

The 2-bromo substituent enhances metabolic stability compared to unsubstituted cinnamanilides, though potency is generally lower than nanomolar specialists like Combretastatin A-4.

Feature	N-(2-bromophenyl)-3-phenylprop-2-enamide	Combretastatin A-4 (Benchmark)	Cisplatin (Standard)
Primary Target	Tubulin (Colchicine Site)	Tubulin (Colchicine Site)	DNA (Cross-linking)
IC ₅₀ (Leukemia/Breast)	1.0 – 10.0 µM (Typical for class)	0.001 – 0.01 µM	1.0 – 5.0 µM
Toxicity Profile	Moderate (Selective for dividing cells)	High (Neurotoxicity risks)	High (Nephrotoxicity)
Solubility	Low (Lipophilic)	Low (Requires phosphate prodrug)	Moderate
Mechanism Type	Reversible Binding	Reversible Binding	Irreversible Adducts

Antimicrobial Activity vs. Antibiotics

Cinnamanilides are particularly effective against Gram-positive bacteria and Mycobacteria due to their ability to penetrate lipid-rich cell walls.

Feature	N-(2-bromophenyl)-3-phenylprop-2-enamide	Ciprofloxacin (Benchmark)	Isoniazid (TB Standard)
Target	Membrane Integrity / FtsZ	DNA Gyrase	InhA (Cell Wall Synthesis)
MIC (S. aureus)	25 – 50 µM	0.5 – 1.0 µM	N/A (Specific to Mycobacteria)
MIC (M. tuberculosis)	10 – 60 µM	1 – 2 µM	0.5 – 1.0 µM
Resistance Potential	Low (Membrane/Multi-target)	High (Single mutation)	High

Experimental Protocols

Synthesis: Modified Schotten-Baumann Reaction

This protocol yields high-purity **N-(2-bromophenyl)-3-phenylprop-2-enamide** suitable for biological assays.

Reagents:

- Cinnamoyl chloride (1.0 equiv)
- 2-Bromoaniline (1.0 equiv)
- Pyridine (1.2 equiv) or Triethylamine
- Dichloromethane (DCM) (Solvent)[\[1\]](#)

Workflow:

- Preparation: Dissolve 2-bromoaniline (10 mmol) and pyridine (12 mmol) in anhydrous DCM (20 mL) at 0°C under nitrogen atmosphere.
- Addition: Dropwise add a solution of cinnamoyl chloride (10 mmol) in DCM (10 mL) over 30 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Work-up: Wash the organic layer with 1M HCl (2x), saturated NaHCO₃ (2x), and brine.
- Purification: Dry over anhydrous MgSO₄, concentrate in vacuo, and recrystallize from Ethanol/Water to obtain white/off-white needles.

Tubulin Polymerization Assay (In Vitro)

To verify the mechanism of action compared to Combretastatin A-4.

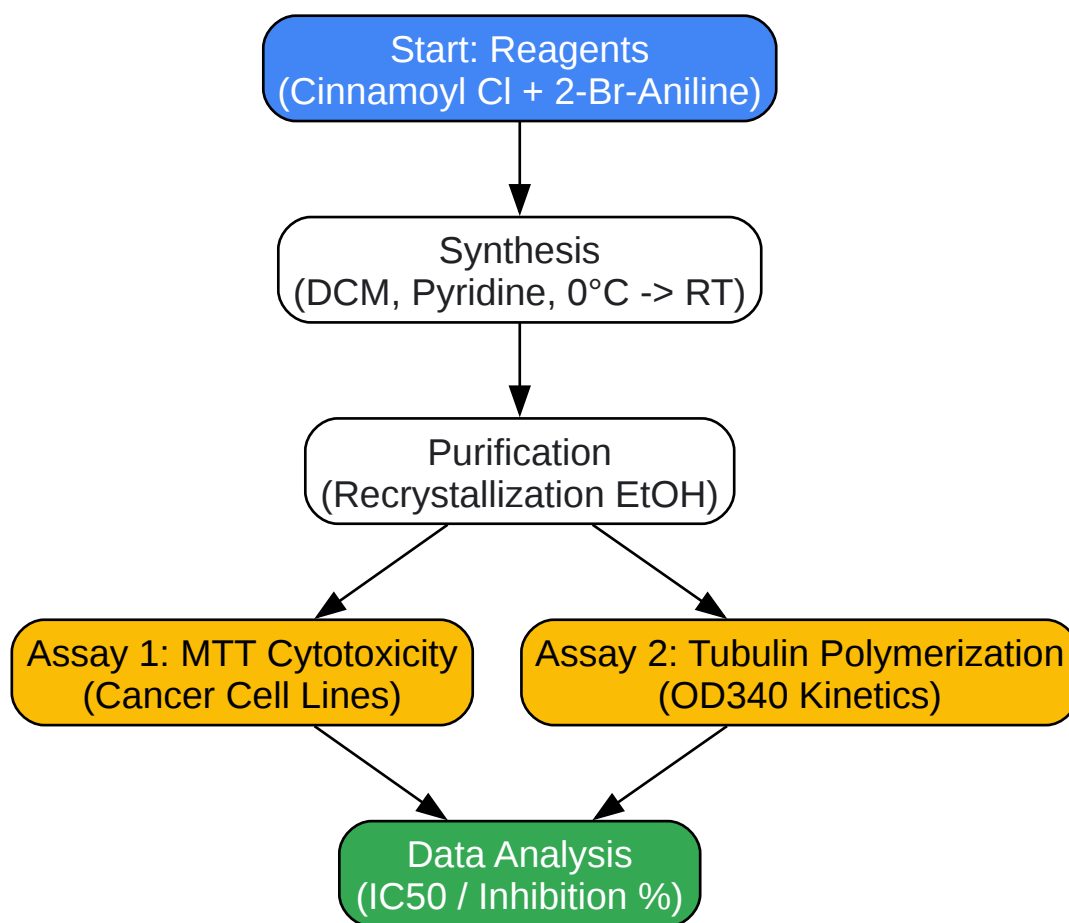
Materials:

- Purified Tubulin (>99% from bovine brain)
- GTP (Guanosine Triphosphate)
- Fluorescence Plate Reader (Ex 360 nm / Em 450 nm using DAPI reporter or OD340 turbidity)

Protocol:

- Incubation: Mix tubulin (10 μ M) in PEM buffer (80 mM PIPES, 1 mM EGTA, 1 mM $MgCl_2$, pH 6.9) with GTP (1 mM).
- Treatment: Add test compound (10 μ M) or Vehicle (DMSO). Include Combretastatin A-4 (2 μ M) as a positive control.
- Measurement: Initiate polymerization by warming to 37°C. Measure absorbance at 340 nm every 30 seconds for 60 minutes.
- Analysis: Comparison of

(rate) and steady-state absorbance. A reduction in steady-state absorbance indicates inhibition.



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Figure 2: Experimental workflow from synthesis to validation.

Conclusion & Strategic Positioning

N-(2-bromophenyl)-3-phenylprop-2-enamide is a robust "hit" molecule for early-stage drug discovery, particularly in multidrug-resistant (MDR) contexts.

- **Advantages:** It possesses a dual-action mechanism (tubulin + TG2) that is distinct from standard DNA-damaging agents like Cisplatin, potentially bypassing common resistance mechanisms. Its lipophilicity allows for good membrane permeability.[2]
- **Limitations:** Its potency (μM range) is lower than specialized inhibitors (nM range). It serves best as a lead scaffold for further optimization (e.g., adding methoxy groups to the cinnamoyl ring to mimic Combretastatin).

Recommendation: For researchers, this compound is an excellent positive control for TG2 inhibition assays or as a starting point for developing hybrid anticancer-antimicrobial agents.

References

- Biological Activities and ADMET-Related Properties of Novel Set of Cinnamanilides. Source: PMC / Molecules (2021) [\[Link\]](#) Context: Describes the synthesis and antimicrobial/anticancer evaluation of ring-substituted cinnamanilides, including halogenated derivatives.
- Synthesis, antiproliferative activity, and mechanism of action of a series of 2-[[[(2E)-3-phenylprop-2-enoyl]amino}benzamides. Source: PubMed / Bioorg Med Chem (2012) [\[Link\]](#) Context: Validates the cinnamamide scaffold as an antitubulin agent targeting the colchicine site.
- Cinnamaldehydes inhibit thioredoxin reductase and induce Nrf2: potential candidates for cancer therapy. Source: PubMed / Free Radical Biology and Medicine [\[Link\]](#) Context: Discusses the electrophilic Michael acceptor mechanism of cinnamoyl derivatives in cancer cells.
- Transglutaminase 2 inhibitors: a patent review. Source: Expert Opinion on Therapeutic Patents [\[Link\]](#) Context: Establishes cinnamoyl derivatives as competitive inhibitors of TG2.

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